

A Comprehensive Technical Review of 3-Hydroxy-3-methylbutanenitrile

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Compound of Interest

Compound Name: **3-Hydroxy-3-methylbutanenitrile**

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Abstract

3-Hydroxy-3-methylbutanenitrile, a versatile chemical intermediate, holds significant potential in various scientific domains. This technical guide provides a comprehensive literature review encompassing its chemical and physical properties, synthesis methodologies, and spectroscopic data. While direct biological applications are not yet extensively documented in publicly available literature, this review aims to consolidate the current knowledge to facilitate future research and development efforts.

Chemical and Physical Properties

3-Hydroxy-3-methylbutanenitrile, also known as β -hydroxyisovaleronitrile, is a clear, colorless to light yellow liquid.^[1] Its fundamental properties are summarized in the table below, compiled from various sources.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ NO	[1] [2]
Molecular Weight	99.13 g/mol	[1]
CAS Number	13635-04-6	[1] [2]
Boiling Point	114-116 °C at 30 mmHg	[2]
Density	0.959 g/mL at 20 °C	[2]
Refractive Index (n _{20/D})	1.430	[2]
Flash Point	97 °C	[2]
Storage Temperature	2-8°C	[2]
Solubility	Soluble in water and common organic solvents.	
Synonyms	3-Hydroxy-3-methylbutyronitrile, Acetone cyanohydrin (for a related compound), beta-Hydroxyisovaleronitrile	[1] [2]

Synthesis of 3-Hydroxy-3-methylbutanenitrile

Two primary synthetic routes for **3-Hydroxy-3-methylbutanenitrile** have been identified in the literature: the reaction of isobutylene oxide with a cyanide source and the condensation of acetone with acetonitrile.

Synthesis from Isobutylene Oxide and Cyanide

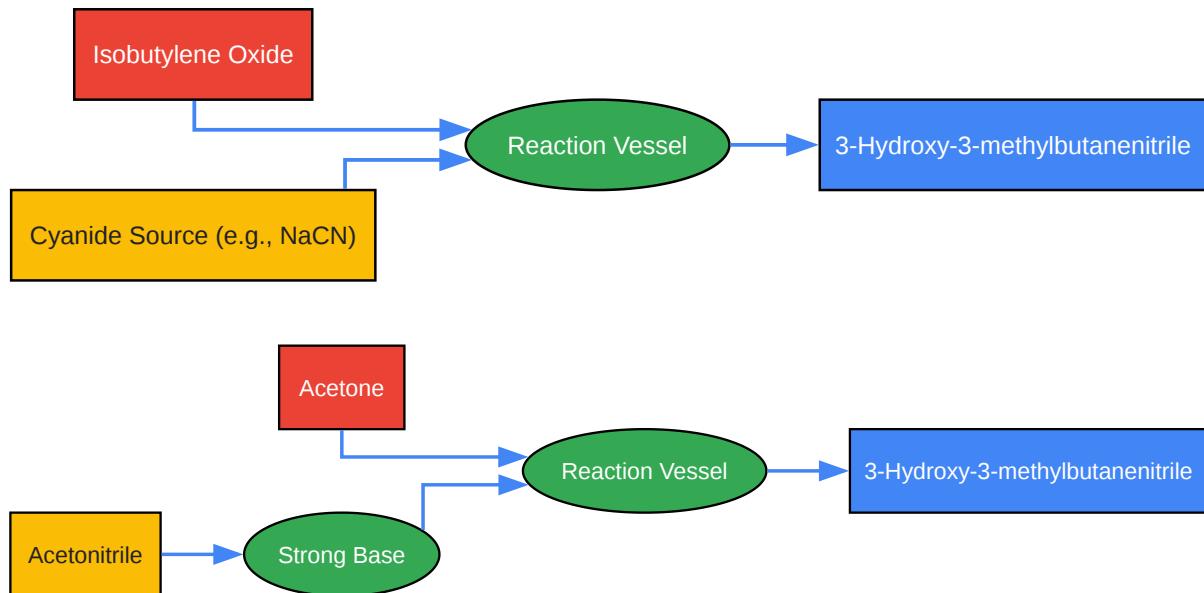
This method involves the nucleophilic ring-opening of isobutylene oxide with a cyanide anion. A patent describes this reaction as a key step in the production of 3-hydroxy-3-methylbutyrate (HMB).[\[3\]](#)

Experimental Protocol:

While a detailed, peer-reviewed experimental protocol is not readily available, a general procedure can be outlined based on the patent literature.[3]

- **Reaction Setup:** A solution of a cyanide salt (e.g., sodium cyanide) in a suitable solvent (e.g., water or a biphasic system) is prepared in a reaction vessel equipped with a stirrer and temperature control.
- **Reaction Conditions:** Isobutylene oxide is added to the cyanide solution. The reaction is typically carried out at a controlled temperature to manage the exothermic nature of the reaction.
- **Work-up:** After the reaction is complete, the mixture is typically subjected to an aqueous work-up to remove inorganic salts. The product is then extracted with an organic solvent.
- **Purification:** The crude product can be purified by distillation under reduced pressure to yield pure **3-Hydroxy-3-methylbutanenitrile**.

A high yield (99.0%) has been reported for a related synthesis from acetone and acetonitrile, suggesting this route can be highly efficient.[2]



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